

Essential Safety and Handling Protocols for Dinex (2-cyclohexyl-4,6-dinitrophenol)

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Compound of Interest

Compound Name: *Dinex*

Cat. No.: *B1670687*

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This document provides critical safety, handling, and disposal information for **Dinex**, also known as 2-cyclohexyl-4,6-dinitrophenol (CAS Number: 131-89-5). The following procedures are designed to ensure the safe handling of this compound and to mitigate the risks associated with its high toxicity. Adherence to these guidelines is essential for the protection of all personnel and the environment.

Summary of Chemical Safety Information

Dinex is a yellow crystalline solid that is highly toxic if ingested, inhaled, or in contact with skin. [1][2] It is also very toxic to aquatic life with long-lasting effects.[1][2] The primary hazards associated with **Dinex** are acute toxicity and environmental damage.[1]

Property	Value	Source
Chemical Name	2-cyclohexyl-4,6-dinitrophenol	PubChem
Synonyms	Dinex, DNOCHP, Pedinex	PubChem
CAS Number	131-89-5	PubChem
Molecular Formula	C12H14N2O5	LGC Standards[3]
Molecular Weight	266.25 g/mol	LGC Standards[3]
Appearance	Yellow crystalline solid	PubChem[1], ChemyData[4]
Melting Point	107.2 °C (225 °F)	NOAA CAMEO Chemicals[5], PubChem[1]
Water Solubility	15 mg/L at 25 °C	ChemicalBook[1]
GHS Hazard Statements	H301: Toxic if swallowed H311: Toxic in contact with skin H331: Toxic if inhaled H410: Very toxic to aquatic life with long lasting effects	PubChem[1], Chem Service[2]

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental procedure should be conducted to determine the appropriate level of personal protective equipment. The following table outlines the minimum required PPE for handling **Dinex**.

Body Part	Required PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves. Inspect for tears or holes before and after use.
Eyes/Face	Safety glasses with side shields or a face shield	Must be worn at all times in the laboratory. A face shield is recommended when there is a risk of splashing.
Body	Laboratory coat or chemical-resistant apron	Should be fully buttoned.
Respiratory	Use in a well-ventilated area or with local exhaust ventilation (fume hood)	If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.

Experimental Protocols: Safe Handling and Disposal

Adherence to the following step-by-step procedures is mandatory when working with **Dinex**.

Handling Procedure

- **Preparation:** Before handling, ensure that all necessary PPE is readily available and in good condition. Locate the nearest emergency eyewash station and safety shower.
- **Ventilation:** All handling of **Dinex**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.
- **Dispensing:** When weighing the solid material, use a spatula and handle it carefully to avoid generating dust.
- **Solution Preparation:** When preparing solutions, slowly add the solid **Dinex** to the solvent to avoid splashing.

- **Spill Management:** In case of a spill, immediately evacuate the area and alert others. For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. Do not use combustible materials like paper towels to clean up spills of oxidizing agents.^[5] For large spills, contact your institution's environmental health and safety department.
- **Decontamination:** After handling, thoroughly wash hands and any exposed skin with soap and water. Decontaminate all surfaces and equipment that may have come into contact with **Dinex**.

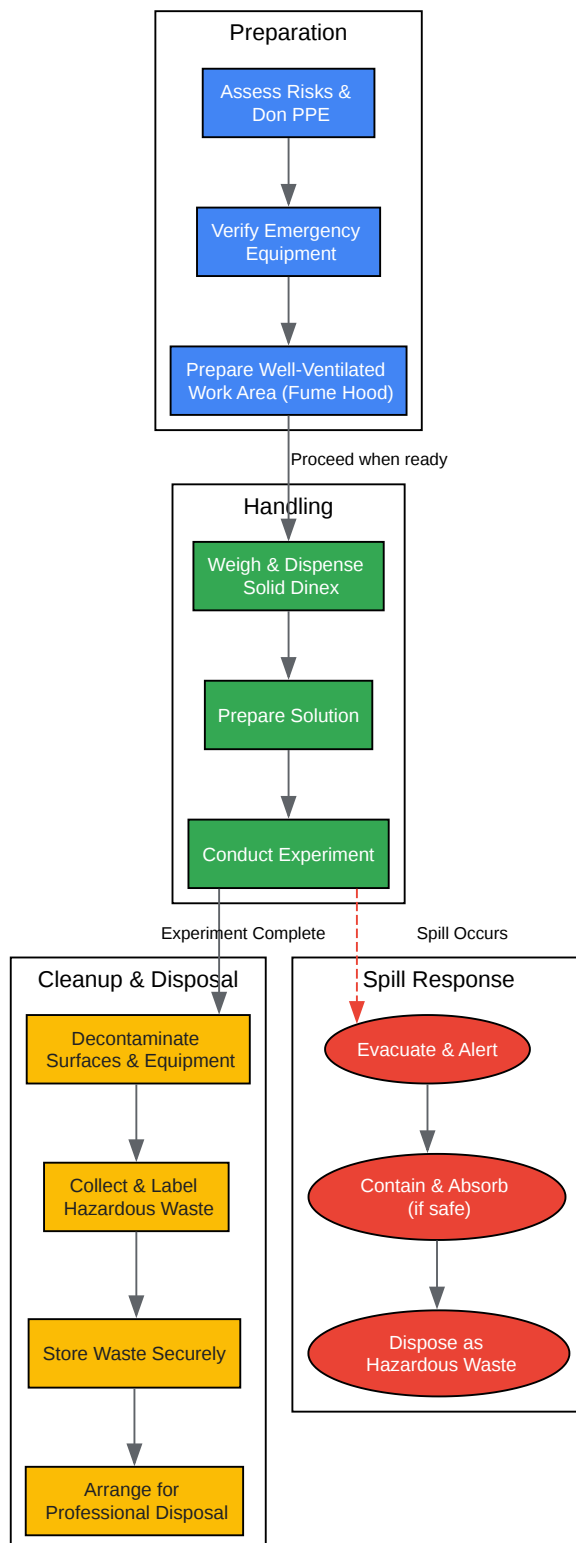
Disposal Plan

All waste containing **Dinex** must be treated as hazardous waste and disposed of according to institutional and local regulations.

- **Waste Collection:** Collect all solid and liquid waste containing **Dinex** in clearly labeled, sealed, and compatible containers.
- **Labeling:** The waste container must be labeled with "Hazardous Waste," the full chemical name "2-cyclohexyl-4,6-dinitrophenol," and the associated hazards (e.g., "Toxic," "Environmental Hazard").
- **Storage:** Store hazardous waste in a designated, well-ventilated, and secure area, away from incompatible materials.
- **Disposal Request:** Arrange for the disposal of the hazardous waste through your institution's environmental health and safety department. Do not dispose of **Dinex** down the drain or in regular trash.^[2]

Dinex Handling Workflow

Dinex Handling and Disposal Workflow

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling and disposal of **Dinex**.

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